

Safe Handling and Disposal of 9-Fluorenylmethyl Pentafluorophenyl Carbonate

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 9-Fluorenylmethyl pentafluorophenyl carbonate |
| Cat. No.: | B1301036 |

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This guide provides essential safety and logistical information for the proper handling and disposal of **9-Fluorenylmethyl pentafluorophenyl carbonate** (Fmoc-OPfp), ensuring the safety of laboratory personnel and compliance with regulations.

Physicochemical Properties

A summary of the key quantitative data for **9-Fluorenylmethyl pentafluorophenyl carbonate** is presented below for easy reference.

| Property | Value |
|-------------------|---|
| CAS Number | 88744-04-1 [1] [2] |
| Molecular Formula | C ₂₁ H ₁₁ F ₅ O ₃ [3] |
| Molecular Weight | 406.31 g/mol [3] |
| Appearance | White to almost white powder or crystal [3] |
| Melting Point | 83 - 87 °C [3] |
| Purity | ≥ 97% - 98% (HPLC) [3] [4] |

Hazard Identification and Safety Precautions

According to available safety data sheets, **9-Fluorenylmethyl pentafluorophenyl carbonate** is not classified as a hazardous substance or mixture.[\[1\]](#)[\[2\]](#) However, it is crucial to adhere to standard laboratory safety protocols to minimize any potential risks.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)
- Hand Protection: Wear suitable protective gloves.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, no protective equipment is typically needed.[\[2\]](#) A particle filter is recommended if dust formation is likely.[\[2\]](#)

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Prevent the formation and dispersion of dust.[\[1\]](#)
- Ensure adequate ventilation, preferably with a local exhaust system.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area, protected from moisture and under an inert atmosphere.[\[2\]](#)

Accidental Release Measures

In the event of a spill:

- Wear suitable protective equipment.[\[1\]](#)
- Keep unnecessary personnel away from the spill area.[\[1\]](#)
- Prevent the product from entering drains.[\[1\]](#)

- For solid spills, sweep up the material and place it into a suitable container for disposal, avoiding dust formation.[2]

Disposal Procedures

The disposal of **9-Fluorenylmethyl pentafluorophenyl carbonate** and its contaminated packaging must be conducted in accordance with all local, regional, and national regulations.[1]

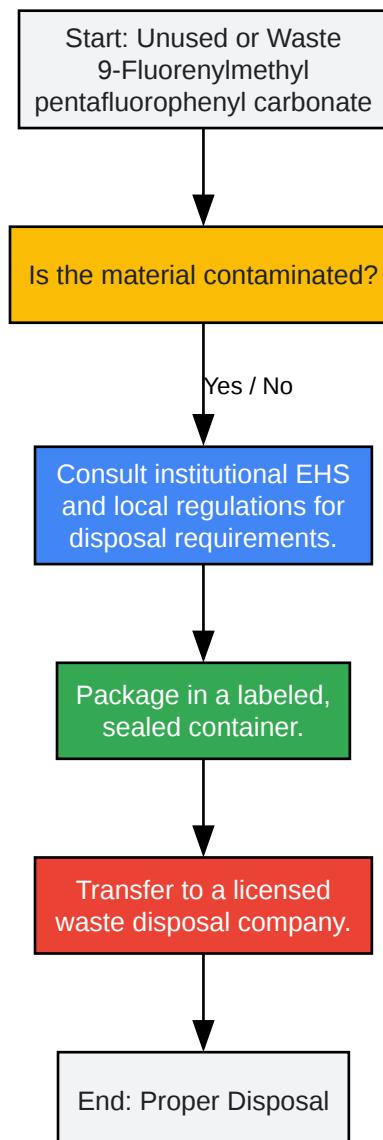
Step-by-Step Disposal Protocol:

- Waste Characterization: Although not classified as hazardous, it is best practice to treat all chemical waste with caution. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to local regulations.
- Containerization:
 - Place the waste material in a clearly labeled, sealed, and suitable container.
 - Before disposing of the original container, ensure it is completely empty.[1]
- Engage a Licensed Waste Disposal Company: Entrust the disposal of the chemical waste to a licensed and qualified waste disposal company.[1]
- Documentation: Maintain all necessary records of the disposal process as required by your institution and local authorities.

It is imperative to consult with your institution's environmental health and safety (EHS) department for specific guidance on disposal procedures.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **9-Fluorenylmethyl pentafluorophenyl carbonate**.



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Caption: Disposal workflow for **9-Fluorenylmethyl pentafluorophenyl carbonate**.

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